

Chlorodiphenylmethane safety and handling precautions

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Compound of Interest

Compound Name: **Chlorodiphenylmethane**

Cat. No.: **B1668796**

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An In-depth Technical Guide to the Safe Handling of **Chlorodiphenylmethane**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions and handling procedures for **chlorodiphenylmethane** (CAS No. 90-99-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough guide for laboratory and drug development professionals.

Chemical Identification and Properties

Chlorodiphenylmethane, also known as benzhydryl chloride, is a chemical intermediate used in various organic syntheses.^[1] Accurate identification and understanding its physical properties are crucial first steps in safe handling.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	Chlorodiphenylmethane
Synonyms	Benzhydryl chloride, Diphenylmethyl chloride, 1,1'-(Chloromethylene)bisbenzene[2][3]
CAS Number	90-99-3[2]
Molecular Formula	C ₁₃ H ₁₁ Cl[2]
Molecular Weight	202.68 g/mol [3]

| EC Number | 202-031-7[3] |

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Liquid or solid[3][4]
Melting Point	15-17 °C (lit.)[1]
Boiling Point	140 °C / 3 mmHg (lit.)[1]
Density	1.14 g/mL at 25 °C (lit.)
Flash Point	112 °C (233.6 °F) - closed cup
Refractive Index	n _{20/D} 1.595 (lit.)

| Stability | Moisture and air sensitive[2] |

Hazard Identification and Classification

Chlorodiphenylmethane is classified as a hazardous chemical and requires careful handling. [2] It is corrosive and can cause severe burns and eye damage.[2][4]

The signal word for this chemical is "Danger".[2]

Table 3: GHS Hazard Statements

Hazard Code	Description
H290	May be corrosive to metals.[5]
H314	Causes severe skin burns and eye damage.[4]
H315	Causes skin irritation.[3]
H318	Causes serious eye damage.[5]

| H319 | Causes serious eye irritation.[3] |

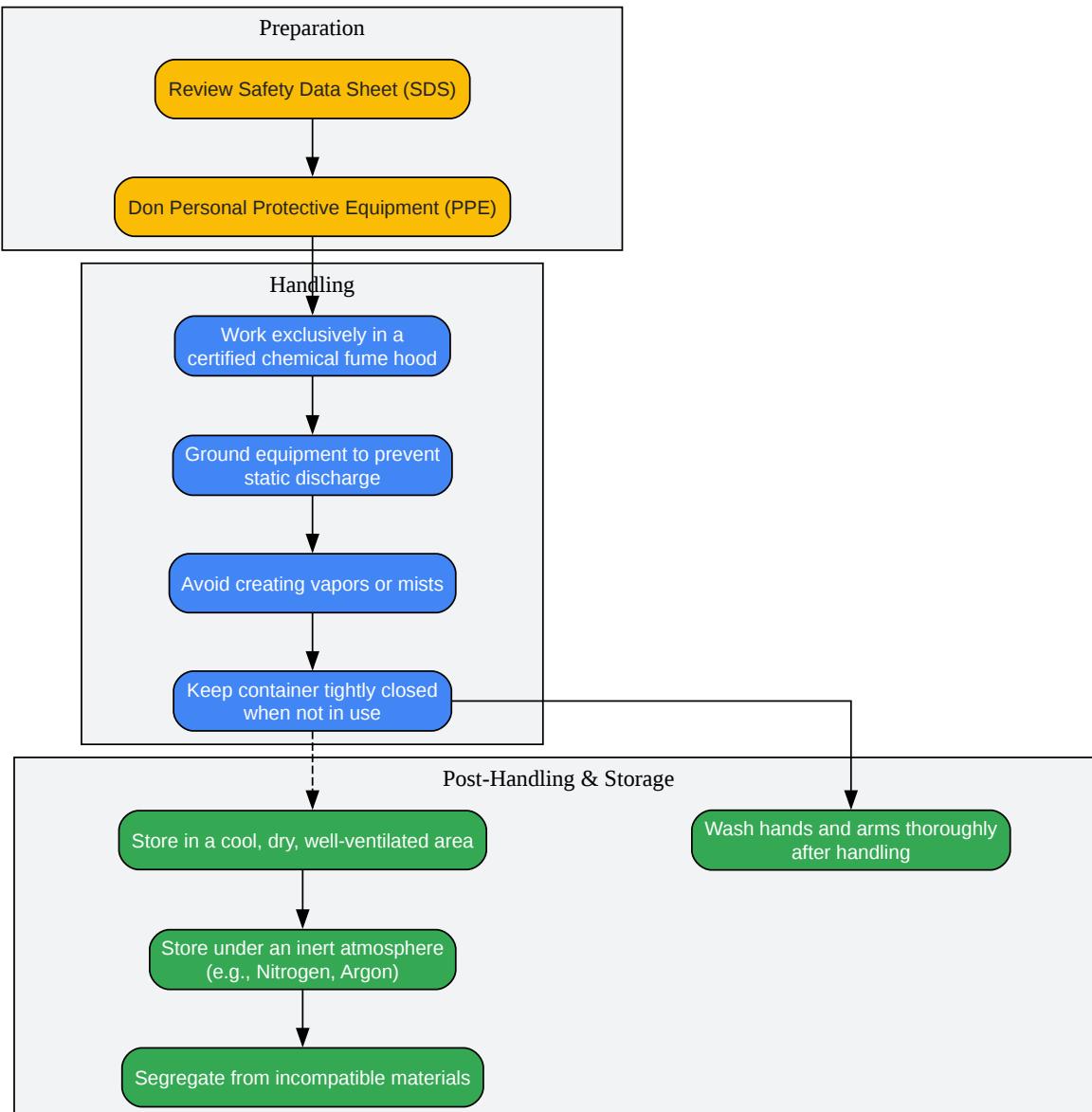
Primary hazards include its potential to cause severe skin burns, serious eye damage, and irritation to the respiratory tract.[3][6] Inhalation may lead to chemical pneumonitis.[3][7]

Safe Handling and Storage Procedures

Proper handling and storage are essential to minimize exposure risks. This involves a combination of engineering controls, adherence to procedural protocols, and appropriate personal protective equipment.

General Handling Workflow

The following workflow outlines the essential steps for safely handling **chlorodiphenylmethane** in a laboratory setting.



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Caption: Standard workflow for handling **chlorodiphenylmethane**.

Detailed Handling and Storage Protocols

- Engineering Controls: Always handle **chlorodiphenylmethane** inside a chemical fume hood to minimize inhalation of vapors.[\[2\]](#) Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[8\]](#) Do not breathe vapors or mists.[\[2\]](#) Wear all required personal protective equipment.[\[5\]](#) Wash hands thoroughly after handling the material and before breaks.[\[5\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place designated as a corrosives area.[\[2\]](#) Due to its sensitivity, it should be stored under an inert atmosphere.[\[2\]](#) It is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[2\]](#) Avoid exposure to moisture, air, heat, open flames, and other sources of ignition.[\[2\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [2]	Protects against splashes and vapors, preventing severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin exposure. [2] [5]	Prevents direct contact that can cause severe skin burns.

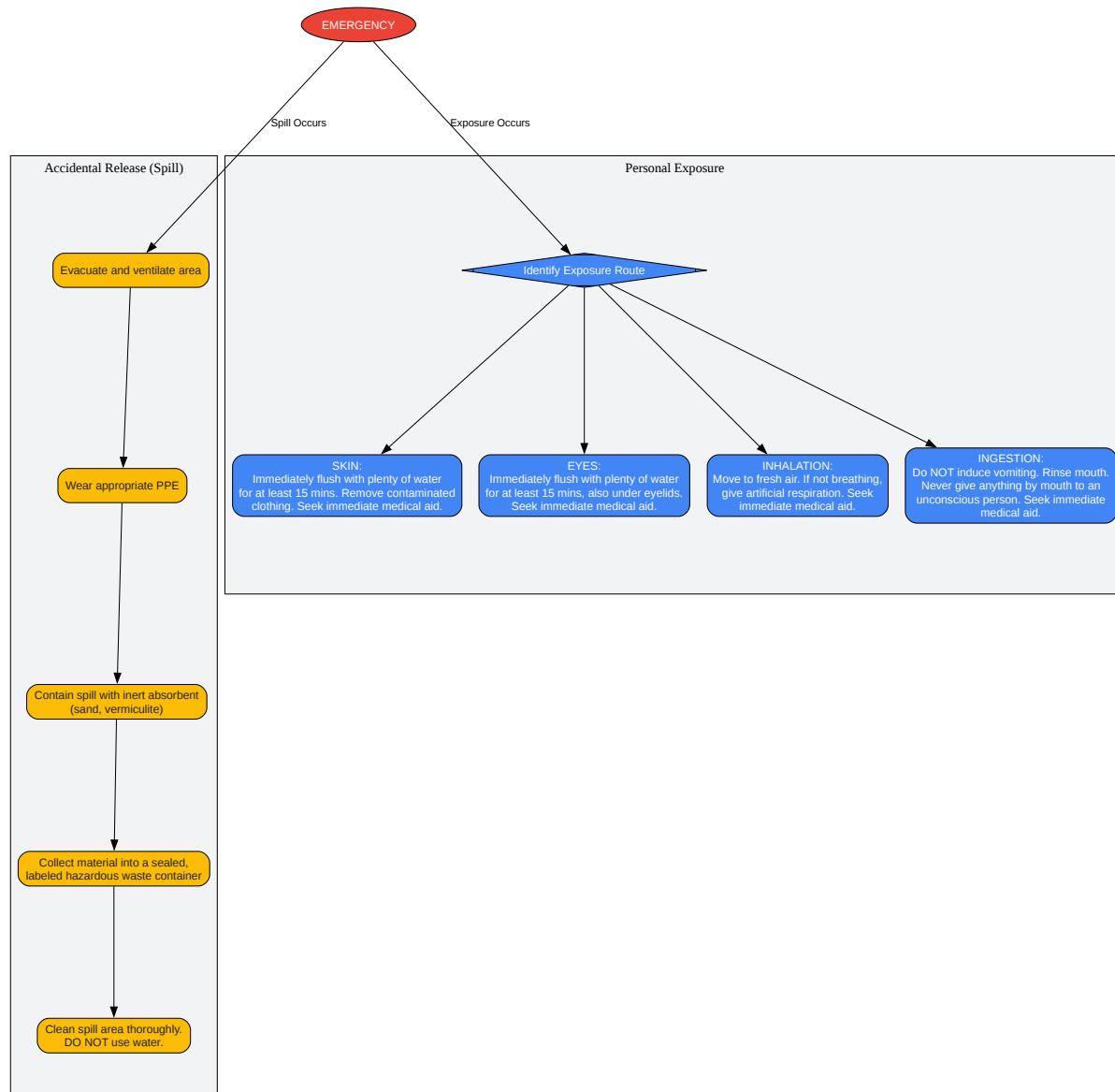
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[2\]](#) | Protects the respiratory tract from harmful vapors. |

Emergency Procedures

A clear and practiced emergency plan is critical when working with hazardous materials.

Emergency Response Workflow

This diagram outlines the immediate actions to be taken in the event of a spill or personal exposure.



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Caption: Emergency response workflow for spills and personal exposure.

Detailed First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[2] Remove and wash contaminated clothing before reuse.[6] Seek immediate medical attention.[2]
- Inhalation: Remove the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[6] Do not use mouth-to-mouth resuscitation.[6] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water, but never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[2]

Fire-Fighting and Accidental Release

- Fire-Fighting: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish fires.[5] Firefighters must wear self-contained breathing apparatus and full protective gear.[2] Thermal decomposition can produce irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[2]
- Accidental Release: Evacuate personnel to a safe area.[2] Ensure adequate ventilation.[5] Soak up the spill with an inert absorbent material (e.g., sand, vermiculite) and place it into a suitable, closed container for disposal.[5][9] Do not allow the product to enter drains.[5]

Stability and Reactivity

Understanding the chemical's stability and reactivity is key to safe storage and handling.

Table 5: Stability and Reactivity Profile

Parameter	Description
Reactivity	No hazardous reactions under normal processing. [2]
Chemical Stability	Stable under recommended storage conditions, but is sensitive to moisture and air. [2] [5]
Conditions to Avoid	Exposure to moist air or water, excess heat, open flames, and other ignition sources. [2]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases. [2]

| Hazardous Decomposition Products | Carbon monoxide (CO), Carbon dioxide (CO₂), Hydrogen chloride gas.[\[2\]](#) |

Toxicological Information

While specific quantitative acute toxicity data (e.g., LD50) is not readily available, the material is known to be extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[\[2\]](#)[\[5\]](#) The primary toxicological concerns are its corrosive and irritant properties.[\[3\]](#)

Disposal Considerations

Chlorodiphenylmethane waste must be treated as hazardous waste.[\[9\]](#) All surplus and non-recyclable solutions should be handled by a licensed disposal company.[\[5\]](#) Do not empty into drains.[\[2\]](#) Containers should be properly labeled and disposed of in accordance with federal, state, and local environmental regulations.[\[5\]](#)[\[9\]](#)

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a comprehensive risk assessment or the information provided in a Safety Data Sheet (SDS). Always consult the SDS for the most current and detailed safety information before handling any chemical.

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